

Proper Disposal Procedures for NJH-2-057

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Compound of Interest

Compound Name: NJH-2-057

Cat. No.: B15389902

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This document provides essential safety and logistical information for the proper disposal of **NJH-2-057**, a CFTR Modulator used in laboratory research. Adherence to these procedural guidelines is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Summary of Material Properties

NJH-2-057 is classified as not a hazardous substance or mixture according to the provided Safety Data Sheet (SDS).[1] However, standard laboratory precautions should always be observed when handling this compound.

Property	Value
Chemical Name	NJH-2-057
CAS Number	2858812-70-9
Molecular Formula	C43H44F2N6O8
Molecular Weight	810.84 g/mol
Hazard Classification	Not a hazardous substance or mixture[1]

Experimental Protocol: Waste Disposal

The disposal of **NJH-2-057** should be conducted in accordance with all federal, state, and local environmental regulations. The following is a step-by-step protocol for its proper disposal.

Personnel Protective Equipment (PPE) Required:

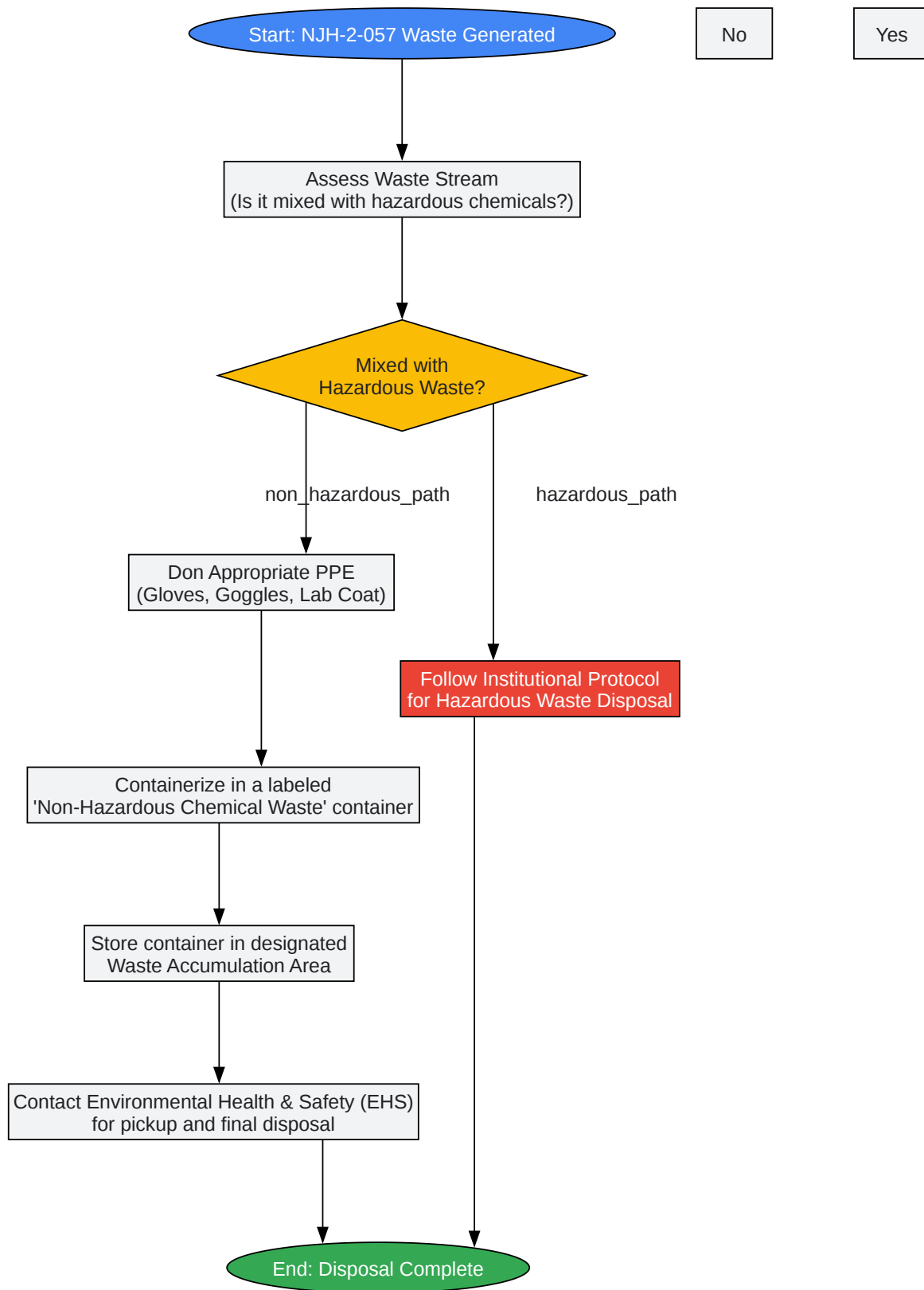
- Safety glasses
- Lab coat
- Chemically resistant gloves

Procedure:

- Initial Assessment: Confirm that the waste stream containing **NJH-2-057** does not contain other hazardous materials that would require a different disposal method.
- Containerization:
 - Place solid **NJH-2-057** waste into a designated, sealed, and clearly labeled waste container.
 - For solutions of **NJH-2-057**, pour the waste into a designated, sealed, and clearly labeled container for non-hazardous liquid chemical waste. Do not mix with incompatible waste streams.
- Labeling: Label the waste container with "**NJH-2-057** Waste (Non-Hazardous)" and include the date of accumulation.
- Storage: Store the waste container in a designated waste accumulation area, away from incompatible materials.[\[2\]](#)
- Disposal: Arrange for pickup and disposal by the institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **NJH-2-057**.



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Caption: Disposal workflow for **NJH-2-057**.

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References

- [1. file.medchemexpress.com](file.medchemexpress.com) [<file.medchemexpress.com>]
- [2. file.medchemexpress.com](file.medchemexpress.com) [<file.medchemexpress.com>]
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